

Performance comparison of Nomex (IPC-based) and Kevlar (TPC-based) fibers.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isophthaloyl dichloride*

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Aramid Fiber Showdown: Nomex® vs. Kevlar® in Performance

In the realm of high-performance materials, the aromatic polyamide (aramid) fibers Nomex® and Kevlar®, both pioneered by DuPont, stand out for their exceptional strength and thermal stability. While often mentioned in the same breath, their distinct chemical structures—Nomex® as a meta-aramid and Kevlar® as a para-aramid—give rise to a unique suite of properties that dictate their suitability for different demanding applications. This guide provides a detailed comparison of their performance, supported by experimental data and standardized testing protocols, to assist researchers, scientists, and drug development professionals in material selection.

At a Glance: Key Performance Differences

Nomex® and Kevlar® exhibit significant differences in their mechanical, thermal, and physical properties. Kevlar® is renowned for its superior tensile strength and modulus, making it a material of choice for ballistic and reinforcing applications. Nomex®, on the other hand, offers excellent thermal stability and chemical resistance, rendering it ideal for protective apparel and insulation.

Quantitative Performance Comparison

The following tables summarize the key performance indicators for Nomex® and Kevlar® fibers, providing a clear quantitative comparison.

Table 1: Mechanical Properties

Property	Nomex®	Kevlar® 49	Test Method
Tensile Strength (MPa)	310 - 340[1][2]	3000 - 3620[3][4][5]	ASTM D2256
Tensile Modulus (GPa)	-	112 - 131[3][5][6]	ASTM D2256
Elongation at Break (%)	21 - 30.5[2][7]	2.4[3][5]	ASTM D2256

Table 2: Thermal Properties

Property	Nomex®	Kevlar® 49	Test Method
Decomposition Temperature (°C)	~400 - 433[8][9]	427 - 550[10][11][12]	Thermogravimetric Analysis (TGA)
Maximum Continuous Operating Temperature (°C)	~370[13]	-	-
Limiting Oxygen Index (LOI) (%)	28 - 29[8][14]	~29	ASTM D2863 / ISO 4589

Table 3: Physical and Chemical Properties

Property	Nomex®	Kevlar® 49
Density (g/cm³)	1.38[14][15]	1.44[4][5][6]
Chemical Resistance	Good resistance to many hydrocarbons and organic solvents. Better acid resistance than nylon, but not as good as polyester. Excellent alkali resistance at room temperature, but degraded by strong alkalis at high temperatures.[8]	Chemically stable under a wide variety of exposure conditions; however, certain strong aqueous acids, bases, and sodium hypochlorite can cause degradation, particularly over long periods of time and at elevated temperatures.[12]

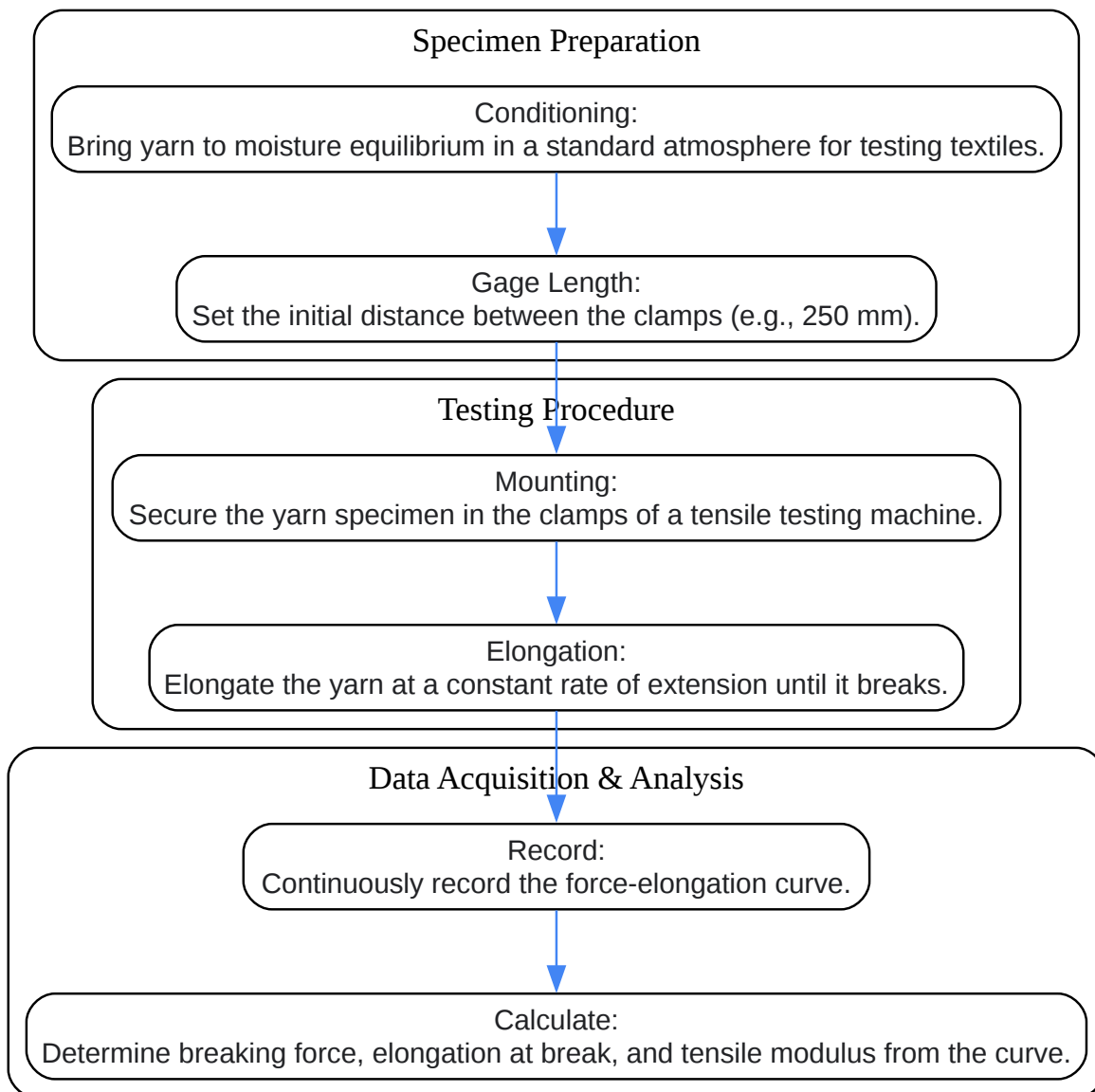
Experimental Protocols

The performance data presented above is determined through standardized experimental protocols. Below are detailed methodologies for key experiments.

Tensile Properties (ASTM D2256)

The tensile properties of Nomex® and Kevlar® yarns, such as tensile strength, tensile modulus, and elongation at break, are determined according to ASTM D2256, the "Standard Test Method for Tensile Properties of Yarns by the Single-Strand Method".[16][17][18]

Experimental Workflow:



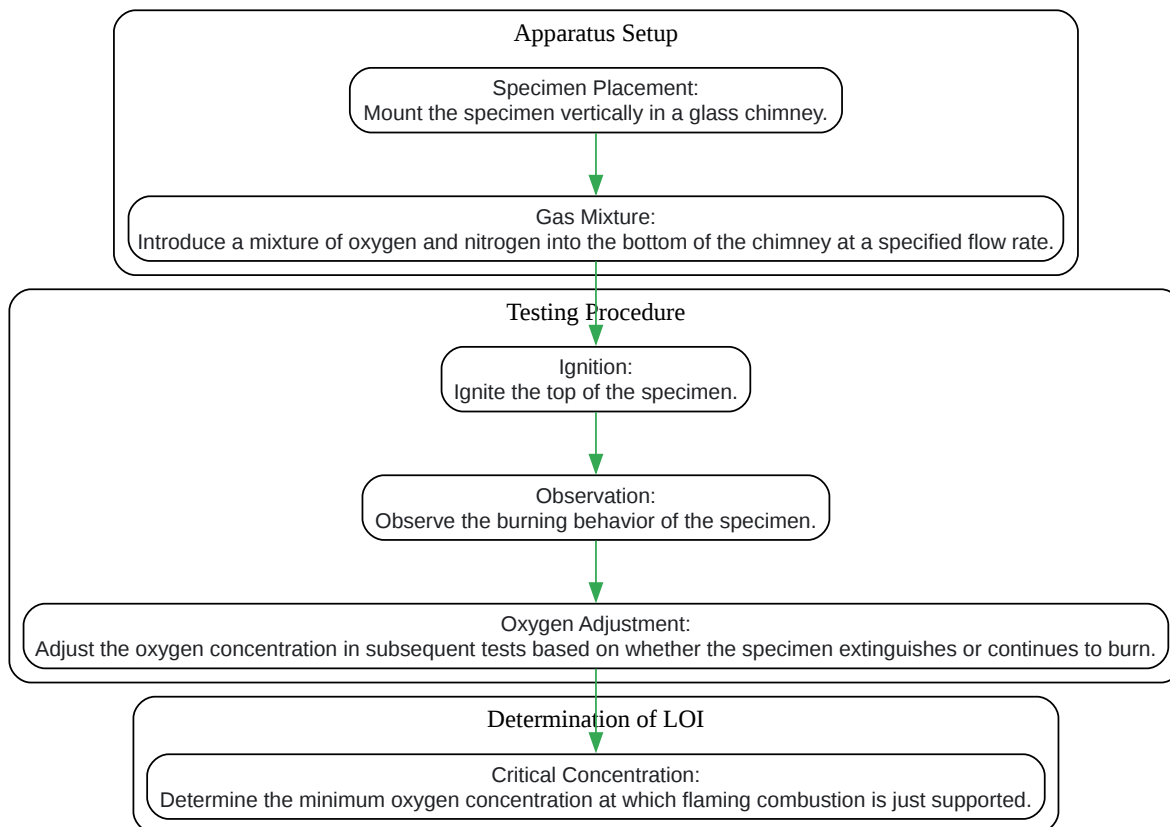
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Figure 1: Experimental workflow for determining tensile properties according to ASTM D2256.

Limiting Oxygen Index (LOI) (ASTM D2863 / ISO 4589)

The Limiting Oxygen Index (LOI) is the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material under specified test conditions. It is a measure of a material's flammability and is determined using standards such as ASTM D2863 or ISO 4589.[19][20][21]

Experimental Workflow:



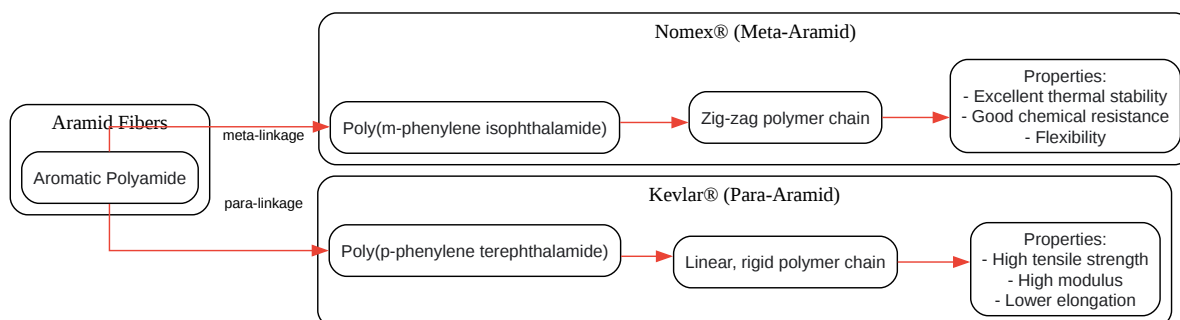
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Figure 2: Experimental workflow for determining the Limiting Oxygen Index (LOI).

Molecular Structure and Performance Relationship

The profound differences in the performance of Nomex® and Kevlar® stem from their distinct molecular structures. Both are aromatic polyamides, but the linkages of the aromatic rings

differ.



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Figure 3: Relationship between aramid type, molecular structure, and resulting properties.

Kevlar® is a para-aramid, meaning the aromatic rings are linked in the para position, resulting in a linear and highly ordered polymer chain. This structure allows for strong intermolecular hydrogen bonding and a high degree of crystallinity, which are responsible for its exceptional strength and modulus.

Nomex®, a meta-aramid, has its aromatic rings linked in the meta position. This creates a "zig-zag" or kinked polymer chain, which is less rigid and results in a lower degree of crystallinity compared to Kevlar®.[15] This molecular arrangement imparts flexibility, textile-like properties, and excellent thermal stability to Nomex®.

In conclusion, the choice between Nomex® and Kevlar® is highly dependent on the specific performance requirements of the application. For applications demanding superior strength and rigidity, such as in composites and ballistics, Kevlar® is the preferred choice. For applications where thermal and chemical resistance, along with flexibility, are paramount, such as in protective clothing and insulation, Nomex® proves to be the more suitable material. A thorough

understanding of their distinct properties, rooted in their chemical structures, is crucial for informed material selection in advanced research and development.

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- To cite this document: BenchChem. [Performance comparison of Nomex (IPC-based) and Kevlar (TPC-based) fibers.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221377#performance-comparison-of-nomex-ipc-based-and-kevlar-tpc-based-fibers]

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